

Application Note: Thermal Shift Assay (TSA) Protocol for SIRT5 Ligand Binding

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Compound of Interest

Compound Name: 2-Hydroxy-5-(phenylethynyl)benzoic acid
CAS No.: 32192-74-8
Cat. No.: B2850034

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Executive Summary

Sirtuin 5 (SIRT5) is a predominantly mitochondrial NAD⁺-dependent deacylase that catalyzes the removal of succinyl, malonyl, and glutaryl groups from lysine residues[1]. Given its critical role in metabolic regulation, oncology, and viral interactions (such as with SARS-CoV-2 Nsp14) [2], identifying robust SIRT5 modulators is a high priority in drug discovery.

This application note provides a comprehensive, self-validating protocol for conducting a Thermal Shift Assay (TSA)—also known as Differential Scanning Fluorimetry (DSF)—to quantify ligand binding to recombinant SIRT5. By measuring the thermodynamic stabilization of the SIRT5-ligand complex, this protocol enables high-throughput screening and hit validation of novel inhibitors and activators.

Mechanistic Rationale: SIRT5 and Thermal Shift Dynamics

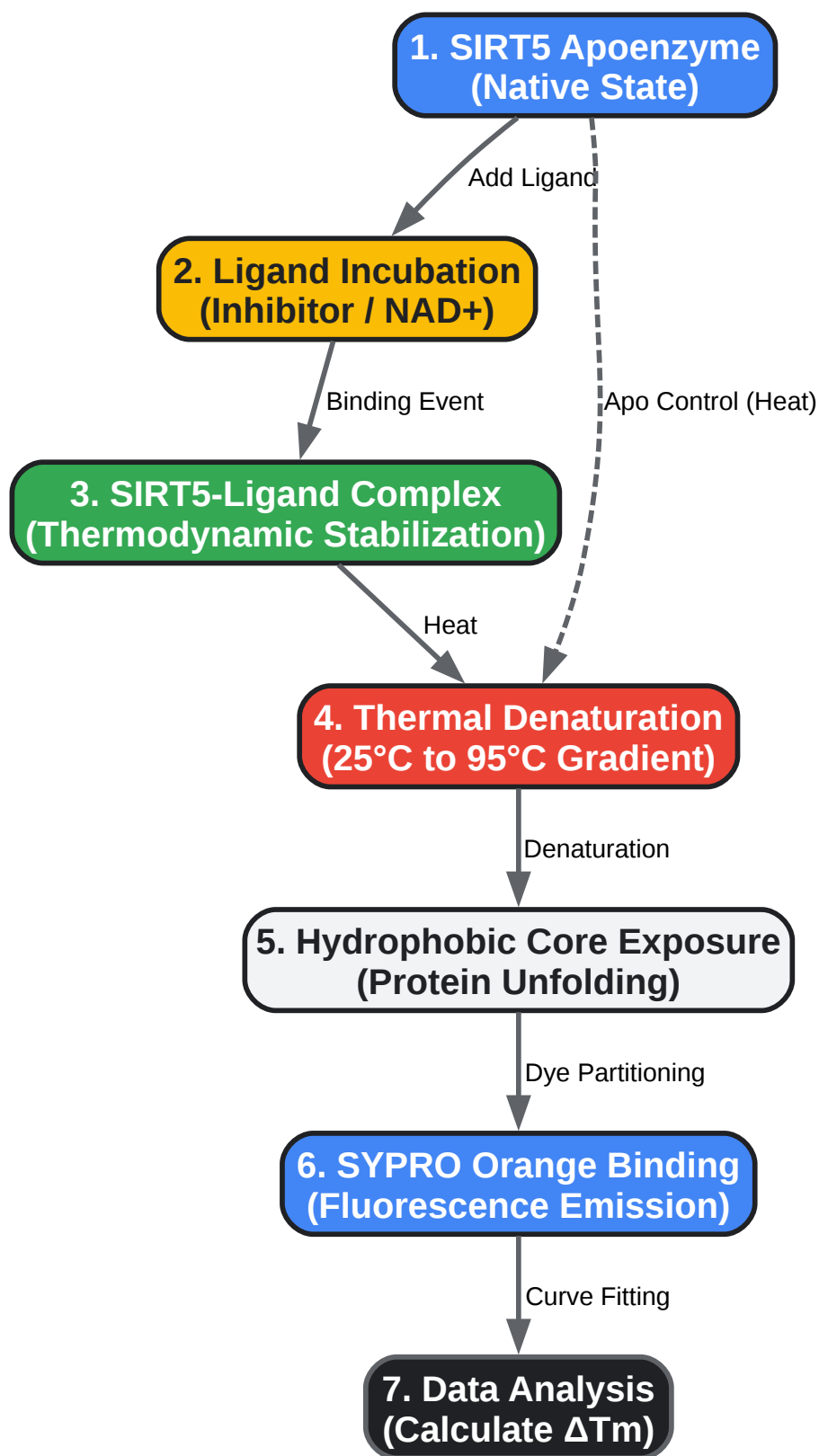
Unlike other sirtuins, SIRT5 possesses a unique active site featuring Tyr102 and Arg105 residues, which form electrostatic interactions and hydrogen bonds with negatively charged acyl-lysine substrates[3],[1]. When a small molecule (e.g., an inhibitor, activator, or the NAD⁺ cofactor) binds to this pocket, it lowers the free energy of the folded state, thereby increasing the energy required to denature the protein.

The TSA leverages SYPRO Orange, an environmentally sensitive fluorescent dye. In an aqueous buffer, the dye's fluorescence is highly quenched. However, as the temperature increases and SIRT5 undergoes thermal denaturation, its hydrophobic core is exposed. SYPRO Orange partitions into these hydrophobic regions, resulting in a massive increase in quantum yield[4]. The temperature at which 50% of the protein is unfolded is the melting temperature (

). A positive shift in

(

) relative to the apoenzyme confirms target engagement[5].



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Mechanistic workflow of the SIRT5 Thermal Shift Assay monitoring ligand-induced stabilization.

Assay Design Principles & Causality

To ensure E-E-A-T (Expertise, Experience, Authoritativeness, and Trustworthiness), do not treat buffer components as arbitrary. Every reagent serves a specific biophysical purpose:

- 25 mM Tris-HCl (pH 8.0): Sirtuins are highly sensitive to pH fluctuations. Tris at pH 8.0 mimics the physiological mitochondrial matrix environment where SIRT5 is most active, ensuring the native conformation is maintained prior to thermal stress[6],[7].
- 150 mM NaCl: Ionic strength is critical. Without sufficient salt, recombinant SIRT5 may undergo non-specific electrostatic aggregation, artificially lowering the baseline and confounding ligand-induced shifts[6].
- 1 mM DTT: SIRT5 contains surface-exposed cysteine residues. Oxidation during the assay can lead to disulfide cross-linking, creating artificial thermostability. DTT maintains a reducing environment, ensuring the unfolding trajectory reflects true ligand binding rather than oxidative artifacts[6].
- SYPRO Orange Concentration (5X final): Too much dye causes background fluorescence and can destabilize the protein by forcing itself into transiently open hydrophobic pockets. A 5X final concentration (diluted from a 5000X stock) provides the optimal signal-to-noise ratio for SIRT5[7].

Quantitative Benchmarks for SIRT5 Ligands

When validating your assay, reference compounds should be used to benchmark the system. The table below summarizes expected

shifts for known SIRT5 modulators based on authoritative literature.

Ligand / Compound	Classification	Test Concentration	Expected Shift	Reference
NAD ⁺	Endogenous Cofactor	500 μ M	+1.5°C to +2.5°C	[8],[5]
Suramin	Broad-spectrum Inhibitor	100 μ M	+2.0°C to +3.5°C	[3],[1]
Compound 11	Selective Inhibitor	100 μ M	Dose-dependent (+ shift)	[3]
NARH	Selective Activator	100 μ M	Positive Shift	[9]

Self-Validating Experimental Protocol

This protocol is designed as a self-validating system. By incorporating specific internal controls, the assay inherently diagnoses false positives (e.g., compound autofluorescence) and false negatives (e.g., protein degradation).

Reagent Preparation

- Assay Buffer: Prepare a fresh solution of 25 mM Tris-HCl (pH 8.0), 150 mM NaCl, and 1 mM DTT. Keep on ice[6].
- SIRT5 Protein Stock: Thaw recombinant human SIRT5 on ice. Dilute the protein in Assay Buffer to a working concentration of 0.2 mg/mL (approximately 6 μ M)[6]. Note: Avoid repeated freeze-thaw cycles as this lowers the baseline [7].
- SYPRO Orange Dye: The dye is supplied as a 5000X solution in DMSO. Dilute it 1:100 in Assay Buffer to create a 50X intermediate stock. Keep protected from light[7].
- Compound Library: Prepare ligands at 100X concentration in 100% DMSO.

Step-by-Step Assay Assembly (96-well format)

Perform all steps on ice to prevent premature protein breathing.

- **Dispense Buffer & Protein:** Add 18 μL of the 0.2 mg/mL SIRT5 solution to the wells of a white or black-walled 96-well PCR plate[6].
- **Add Ligands:** Add 1 μL of the 100X compound stock (or DMSO for controls) to the respective wells. The final DMSO concentration must be exactly 5% across all wells to normalize solvent effects.
- **Incubation:** Gently tap the plate to mix and incubate at room temperature for 15 minutes. **Causality:** This allows the thermodynamic equilibrium of the SIRT5-ligand complex to be reached before thermal stress is applied.
- **Add Dye:** Under low-light conditions, add 1 μL of the 50X SYPRO Orange intermediate to each well (Final volume = 20 μL ; Final dye concentration = 5X)[7].
- **Seal and Spin:** Seal the plate with an optically clear adhesive film. Centrifuge at 1000 x g for 1 minute to remove microscopic air bubbles, which severely distort fluorescence readings.

Thermal Cycling Parameters

Transfer the plate to a Real-Time PCR system (e.g., Bio-Rad CFX96 or Applied Biosystems QuantStudio)[10].

- **Temperature Range:** 25°C to 95°C.
- **Ramp Rate:** 1°C per minute (or 0.5°C per 30 seconds). **Causality:** A slow ramp rate ensures the unfolding process remains in thermodynamic equilibrium. Faster rates cause thermal lag between the block and the sample.
- **Detection:** Read fluorescence at each step using the SYPRO Orange/ROX channel (Excitation ~490 nm, Emission ~530 nm)[4].

Data Extraction and Quality Control (The Self-Validation Matrix)

Export the raw fluorescence data and plot Fluorescence vs. Temperature. Calculate the first derivative of the melt curve (

). The peak of the

curve is the

Validate the run using the following matrix:

- Apo-Protein Baseline (DMSO Control): The of apo-SIRT5 should be highly reproducible (typically ~48°C–52°C, depending on the exact construct length). If the baseline shifts by >1°C between runs, discard the protein aliquot as it has degraded[7].
- Positive Control (NAD⁺ or Suramin): Wells containing 500 µM NAD⁺ or 100 µM Suramin MUST show a [3],[8]. If this shift is absent, the protein's active site is compromised.
- Dye-Only Control (No Protein): This well must show flat, baseline fluorescence. If a compound causes a spike here, the compound is either autofluorescent or directly interacting with SYPRO Orange, and the for that compound is invalid.

Calculate the final shift for valid compounds:

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